

An In-depth Technical Guide to Phenyl 4-hydroxybenzoate (CAS: 17696-62-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenyl 4-hydroxybenzoate*

Cat. No.: *B096878*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenyl 4-hydroxybenzoate, also known as phenylparaben, is an organic compound with the CAS number 17696-62-7. It is the ester of phenol and 4-hydroxybenzoic acid.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, spectral data, and known biological activities, with a focus on its mechanism of action.

Core Properties

Phenyl 4-hydroxybenzoate is a white to off-white crystalline solid.^[2] It is recognized for its antimicrobial properties and is used as a preservative in cosmetics and personal care products.^{[2][3]}

Physicochemical Data

A summary of the key physicochemical properties of **Phenyl 4-hydroxybenzoate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	17696-62-7	[1] [4]
Molecular Formula	C ₁₃ H ₁₀ O ₃	[1] [2]
Molecular Weight	214.22 g/mol	[1] [5]
Appearance	White to off-white crystalline powder	[2]
Melting Point	180-183 °C	[3]
Boiling Point	Decomposes (similar to its precursor 4-hydroxybenzoic acid)	[6]
Solubility	Limited solubility in water; Soluble in organic solvents like ethanol and acetone	[2]
Storage	Store at 2°C - 8°C	[4]

Spectral Data

The following tables summarize the key spectral data for **Phenyl 4-hydroxybenzoate**.

¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
Data not explicitly found in search results		

¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
Data not explicitly found in search results	

IR Spectral Data

Wavenumber (cm ⁻¹)	Assignment
Data not explicitly found in search results	

Mass Spectrometry Data

m/z	Interpretation
214	[M] ⁺ (Molecular Ion)
121	Base Peak
93	Fragment

Note: While the presence of spectral data is confirmed in databases like PubChem, specific peak lists were not available in the provided search results.[\[1\]](#)

Experimental Protocols

Synthesis of Phenyl 4-hydroxybenzoate via Fischer Esterification

The synthesis of **Phenyl 4-hydroxybenzoate** can be achieved through the Fischer esterification of 4-hydroxybenzoic acid with phenol in the presence of an acid catalyst.[\[7\]](#)[\[8\]](#)

Materials:

- 4-hydroxybenzoic acid
- Phenol
- Concentrated sulfuric acid (catalyst)
- Toluene (solvent)
- Sodium bicarbonate solution (for neutralization)

- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and other standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 4-hydroxybenzoic acid and a molar excess of phenol in toluene.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Attach a reflux condenser and heat the mixture to reflux. The progress of the reaction can be monitored by observing the removal of water, for example, using a Dean-Stark apparatus.
- After the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure to obtain the crude **Phenyl 4-hydroxybenzoate**.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Workflow for Fischer Esterification:



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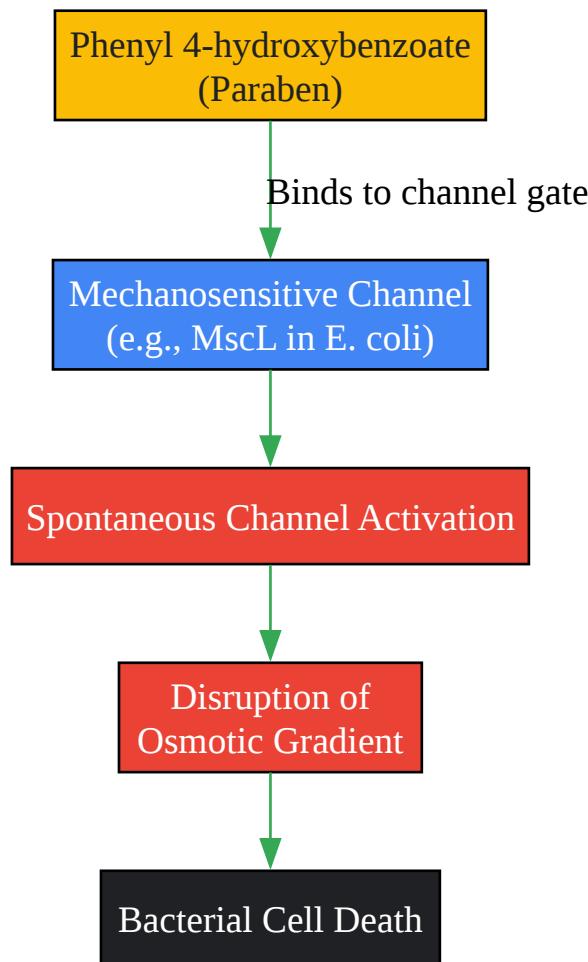
Fischer Esterification Workflow

Biological Activity and Mechanism of Action

Phenyl 4-hydroxybenzoate, as a member of the paraben family, exhibits antimicrobial activity, particularly against fungi and Gram-positive bacteria.[9] Its mechanism of action is believed to involve the disruption of bacterial membrane transport processes.[9]

Antimicrobial Signaling Pathway

One proposed mechanism for the antimicrobial action of parabens involves their interaction with mechanosensitive channels in bacteria, such as *E. coli*. This interaction can disrupt the osmotic gradients essential for bacterial survival.[10]



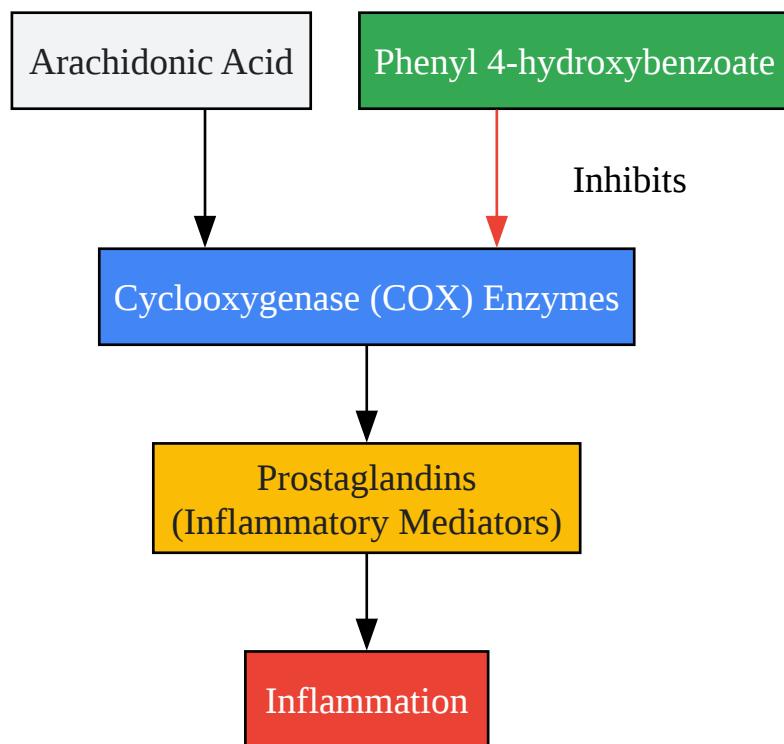
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Antimicrobial Mechanism of Parabens

Anti-inflammatory Activity

Phenyl 4-hydroxybenzoate has also been noted for its potential anti-inflammatory properties, which are thought to stem from its ability to inhibit cyclooxygenase (COX) enzymes. These enzymes are key to the synthesis of prostaglandins, which are mediators of inflammation.

Prostaglandin Synthesis Inhibition Pathway:

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COX Inhibition Pathway

Conclusion

Phenyl 4-hydroxybenzoate is a compound with significant applications as a preservative due to its antimicrobial properties. Its synthesis is achievable through standard organic chemistry techniques like Fischer esterification. While its general mechanisms of antimicrobial and anti-inflammatory action are understood, further research into specific signaling pathways and detailed quantitative properties would be beneficial for the scientific and drug development communities.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Phenyl 4-hydroxybenzoate (CAS: 17696-62-7)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096878#phenyl-4-hydroxybenzoate-cas-number-17696-62-7-properties>]

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